

# L-Arabinopyranose-<sup>13</sup>C: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: L-Arabinopyranose-<sup>13</sup>C

Cat. No.: B12394406

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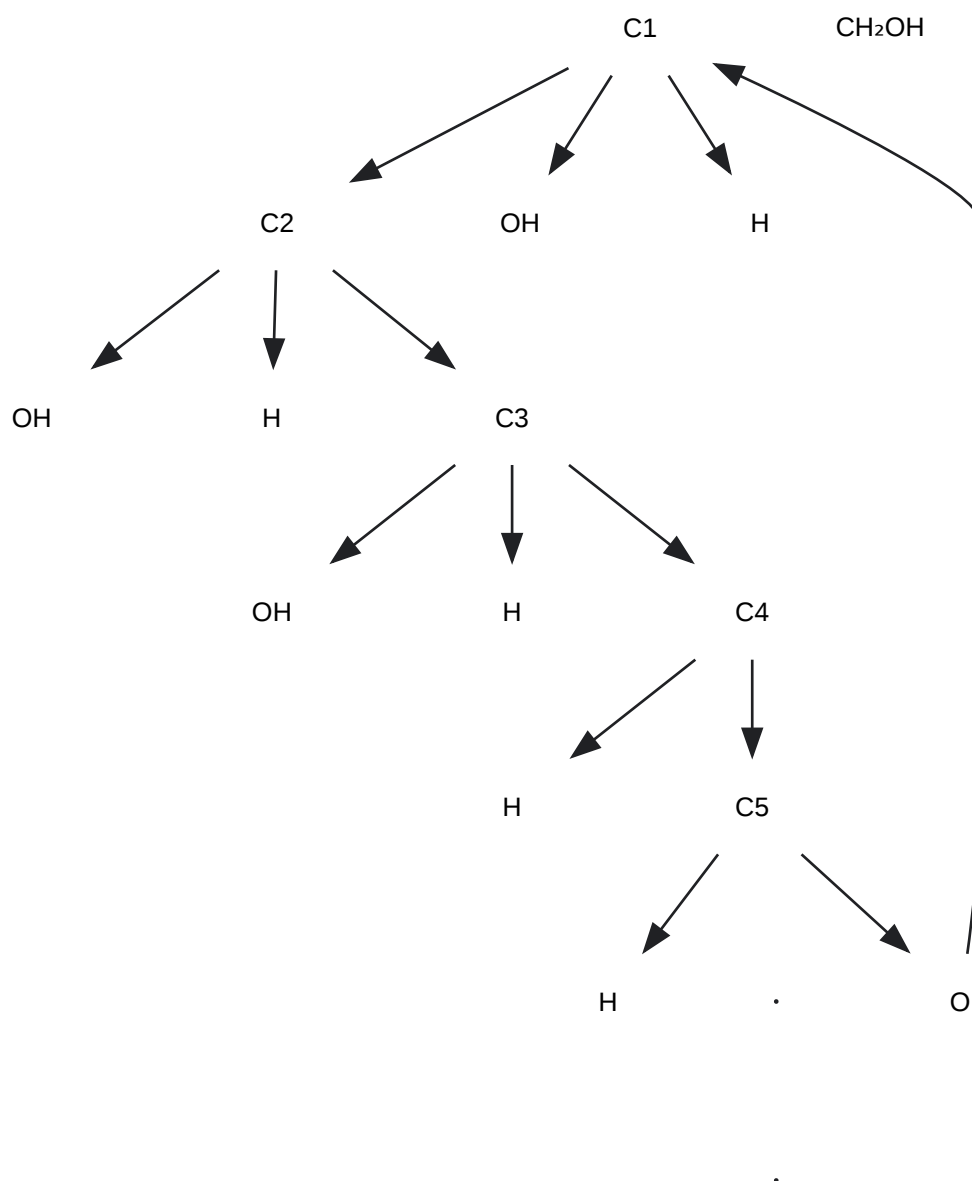
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

L-Arabinopyranose-<sup>13</sup>C is a stable isotope-labeled form of L-arabinopyranose, a naturally occurring pentose monosaccharide. In this molecule, one or more of the naturally abundant carbon-12 atoms are replaced with the non-radioactive, stable isotope carbon-13. This isotopic substitution makes L-Arabinopyranose-<sup>13</sup>C an invaluable tool in a variety of scientific disciplines, particularly in metabolic research and drug development, where it serves as a tracer to elucidate biochemical pathways and reaction kinetics.[1][2][3]

## Chemical Structure and Properties

L-Arabinose exists in equilibrium between its open-chain and cyclic furanose (five-membered ring) and pyranose (six-membered ring) forms, with the pyranose form being predominant. L-Arabinopyranose-<sup>13</sup>C refers to this six-membered ring structure with one or more <sup>13</sup>C atoms. The position of the <sup>13</sup>C label is crucial for specific experimental applications and is designated by a number, such as L-Arabinopyranose-1-<sup>13</sup>C, where the carbon at the anomeric position is labeled.[4][5][6][7]

The chemical structure of α-L-arabinopyranose is depicted below. The <sup>13</sup>C label can be incorporated at any of the five carbon positions.

Chemical Structure of  $\alpha$ -L-Arabinopyranose

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Caption: General chemical structure of  $\alpha$ -L-arabinopyranose.

## Quantitative Data

The physical and chemical properties of L-Arabinopyranose- $^{13}\text{C}$  are very similar to its unlabeled counterpart. Key quantitative data for commercially available L-Arabinopyranose- $^{13}\text{C}$  isotopologues are summarized below.

Property	L- Arabinopyrano se-1- <sup>13</sup> C	L- Arabinopyrano se-2- <sup>13</sup> C	L- Arabinopyrano se- <sup>13</sup> C <sub>5</sub>	Unlabeled L- Arabinopyrano se
Molecular Formula	<sup>13</sup> CC <sub>4</sub> H <sub>10</sub> O <sub>5</sub>	C <sub>4</sub> <sup>13</sup> CH <sub>10</sub> O <sub>5</sub>	<sup>13</sup> C <sub>5</sub> H <sub>10</sub> O <sub>5</sub>	C <sub>5</sub> H <sub>10</sub> O <sub>5</sub>
Molecular Weight	151.12 g/mol [4] [8]	151.12 g/mol	155.09 g/mol [9]	150.13 g/mol
Isotopic Purity	≥ 99 atom % <sup>13</sup> C[10]	≥ 99 atom % <sup>13</sup> C	≥ 99 atom % <sup>13</sup> C[9]	N/A
Melting Point	155-157 °C[8]	N/A	N/A	160-163 °C
Solubility	Slightly soluble in water[8]	N/A	N/A	Soluble in water
Appearance	White to off-white solid[8]	N/A	Powder[9]	White crystalline powder

<sup>13</sup>C NMR Chemical Shift Data (in D<sub>2</sub>O, referenced to DSS)

Carbon Atom	Chemical Shift (ppm)
C1	99.471[11]
C2	74.544[11]
C3	75.156[11]
C4	71.192[11]
C5	69.093[11]

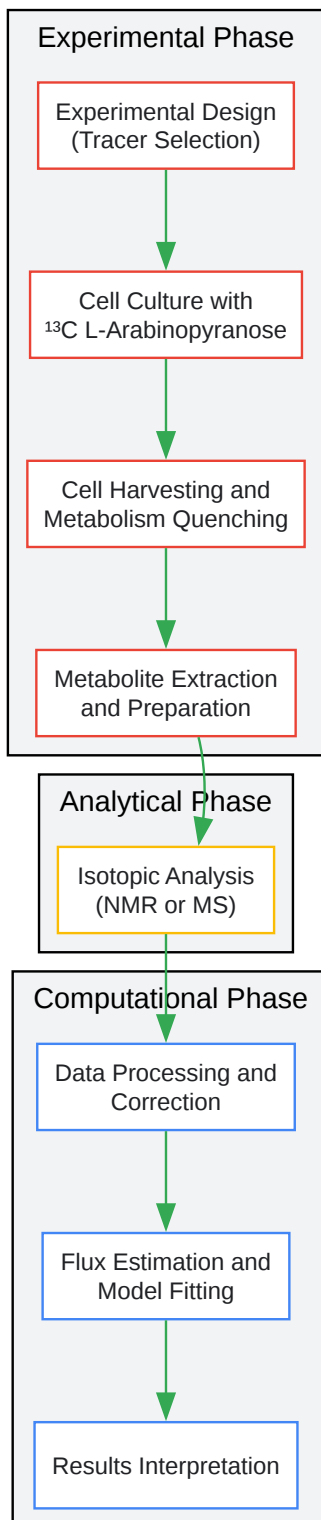
## Experimental Protocols

L-Arabinopyranose-<sup>13</sup>C is a key substrate in <sup>13</sup>C-Metabolic Flux Analysis (<sup>13</sup>C-MFA), a powerful technique to quantify intracellular metabolic fluxes.[12][13] A generalized protocol for a <sup>13</sup>C-MFA experiment is outlined below.

## General Protocol for $^{13}\text{C}$ -Metabolic Flux Analysis ( $^{13}\text{C}$ -MFA)

- Experimental Design:
  - Select the appropriate  $^{13}\text{C}$ -labeled L-arabinose isotopomer based on the metabolic pathways of interest. The choice of tracer has a significant impact on the precision of the estimated fluxes.[14]
  - Determine the optimal substrate concentration and labeling percentage (e.g., a mix of labeled and unlabeled L-arabinose).
  - Design the cell culture experiment, including the choice of organism, growth medium, and culture conditions (e.g., batch or chemostat culture).[13]
- Cell Culture and Labeling:
  - Grow the cells in a defined medium containing the  $^{13}\text{C}$ -labeled L-arabinose as the primary carbon source.
  - Monitor cell growth and substrate consumption to ensure the cells reach a metabolic and isotopic steady state.[13]
  - Harvest the cells during the exponential growth phase.
- Metabolite Extraction and Sample Preparation:
  - Quench the metabolism rapidly to prevent changes in metabolite levels.
  - Extract intracellular metabolites using a suitable solvent system.
  - Hydrolyze cell biomass to release protein-bound amino acids.
  - Derivatize the metabolites to enhance their volatility and stability for analysis.
- Analytical Measurement:
  - Analyze the isotopic labeling patterns of the metabolites using techniques such as:

- Nuclear Magnetic Resonance (NMR) spectroscopy: Provides detailed information on the position of  $^{13}\text{C}$  atoms within a molecule.[\[15\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS): Measures the mass distribution of metabolite fragments, from which the labeling pattern can be inferred.[\[13\]](#)
- Data Analysis and Flux Calculation:
  - Correct the raw analytical data for the natural abundance of  $^{13}\text{C}$ .
  - Use a computational model of the organism's metabolic network to simulate the flow of  $^{13}\text{C}$  through the pathways.
  - Fit the simulated labeling patterns to the experimental data to estimate the intracellular metabolic fluxes.

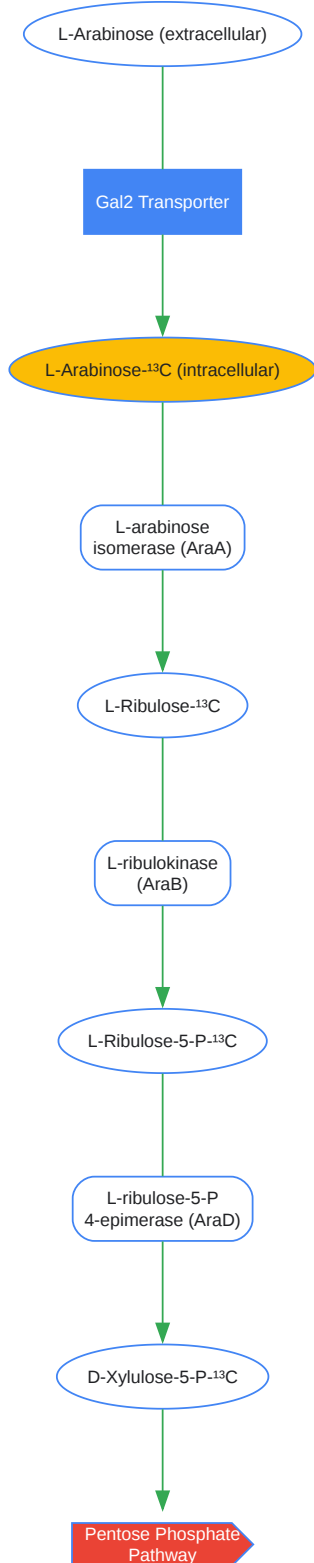
Generalized Workflow for  $^{13}\text{C}$ -MFA[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for  $^{13}\text{C}$ -Metabolic Flux Analysis.

## Signaling Pathways

In many microorganisms, such as the yeast *Saccharomyces cerevisiae*, L-arabinose is metabolized through a series of enzymatic reactions that convert it into an intermediate of the pentose phosphate pathway (PPP), D-xylulose-5-phosphate.<sup>[4][8][16]</sup> The use of L-Arabinopyranose-<sup>13</sup>C allows for the detailed tracing of carbon atoms through this and connected pathways.

## L-Arabinose Metabolic Pathway in Yeast

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Caption: Bacterial L-arabinose catabolic pathway engineered in yeast.



## Applications in Drug Development

The use of stable isotope-labeled compounds like L-Arabinopyranose-<sup>13</sup>C is integral to modern drug development.<sup>[1][2][3]</sup> Key applications include:

- Pharmacokinetic Studies: Tracing the absorption, distribution, metabolism, and excretion (ADME) of carbohydrate-based drugs or drug conjugates.
- Target Engagement and Mechanism of Action Studies: Investigating how a drug interacts with its intended metabolic pathway and elucidating its mechanism of action.
- Biomarker Discovery: Identifying and validating biomarkers that indicate drug efficacy or toxicity by monitoring changes in metabolic fluxes.

By providing a precise way to follow the metabolic fate of L-arabinose, L-Arabinopyranose-<sup>13</sup>C offers researchers a powerful tool to gain deeper insights into cellular metabolism, with significant implications for biotechnology and pharmaceutical research.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Optimization of Steady-State <sup>13</sup>C-Labeling Experiments for Metabolic Flux Analysis | Springer Nature Experiments [experiments.springernature.com]
- 7. CAS 87-72-9: L-Arabinopyranose | CymitQuimica [cymitquimica.com]
- 8. researchgate.net [researchgate.net]

- 9. D-Arabinose-13C5  $\geq 99\%$  13C,  $\geq 98\%$  (CP) | Sigma-Aldrich [sigmaaldrich.com]
- 10. D -Arabinose-1-13C 13C 99atom 70849-23-9 [sigmaaldrich.com]
- 11. bmse000213 L-(+)-Arabinose at BMRB [bmrb.io]
- 12. 13cflux.net [13cflux.net]
- 13. 13C-Metabolic Flux Analysis: An Accurate Approach to Demystify Microbial Metabolism for Biochemical Production - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Use of In Vivo 13C Nuclear Magnetic Resonance Spectroscopy To Elucidate l-Arabinose Metabolism in Yeasts - PMC [pmc.ncbi.nlm.nih.gov]
- 16. A Modified *Saccharomyces cerevisiae* Strain That Consumes l-Arabinose and Produces Ethanol - PMC [pmc.ncbi.nlm.nih.gov]
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